

Application Notes and Protocols: O-Desmethyl Mycophenolic Acid Methyl Ester

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Compound of Interest

Compound Name: *O*-Desmethyl Mycophenolic Acid
Methyl Ester

Cat. No.: B583515

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Introduction

O-Desmethyl Mycophenolic Acid Methyl Ester is a derivative of Mycophenolic Acid (MPA), a potent, reversible, non-competitive inhibitor of inosine-5'-monophosphate dehydrogenase (IMPDH).^{[1][2]} MPA is widely used as an immunosuppressant to prevent rejection following organ transplantation and to treat autoimmune diseases.^{[1][3]} **O-Desmethyl Mycophenolic Acid Methyl Ester** serves as a key intermediate in the chemical synthesis of Mycophenolic Acid and its analogues.^{[4][5]} It is also characterized as a protected metabolite of MPA.^[6] In the context of laboratory research, this compound can be a valuable tool for a variety of applications, from serving as an analytical standard to its use in structure-activity relationship (SAR) studies for the development of novel IMPDH inhibitors.

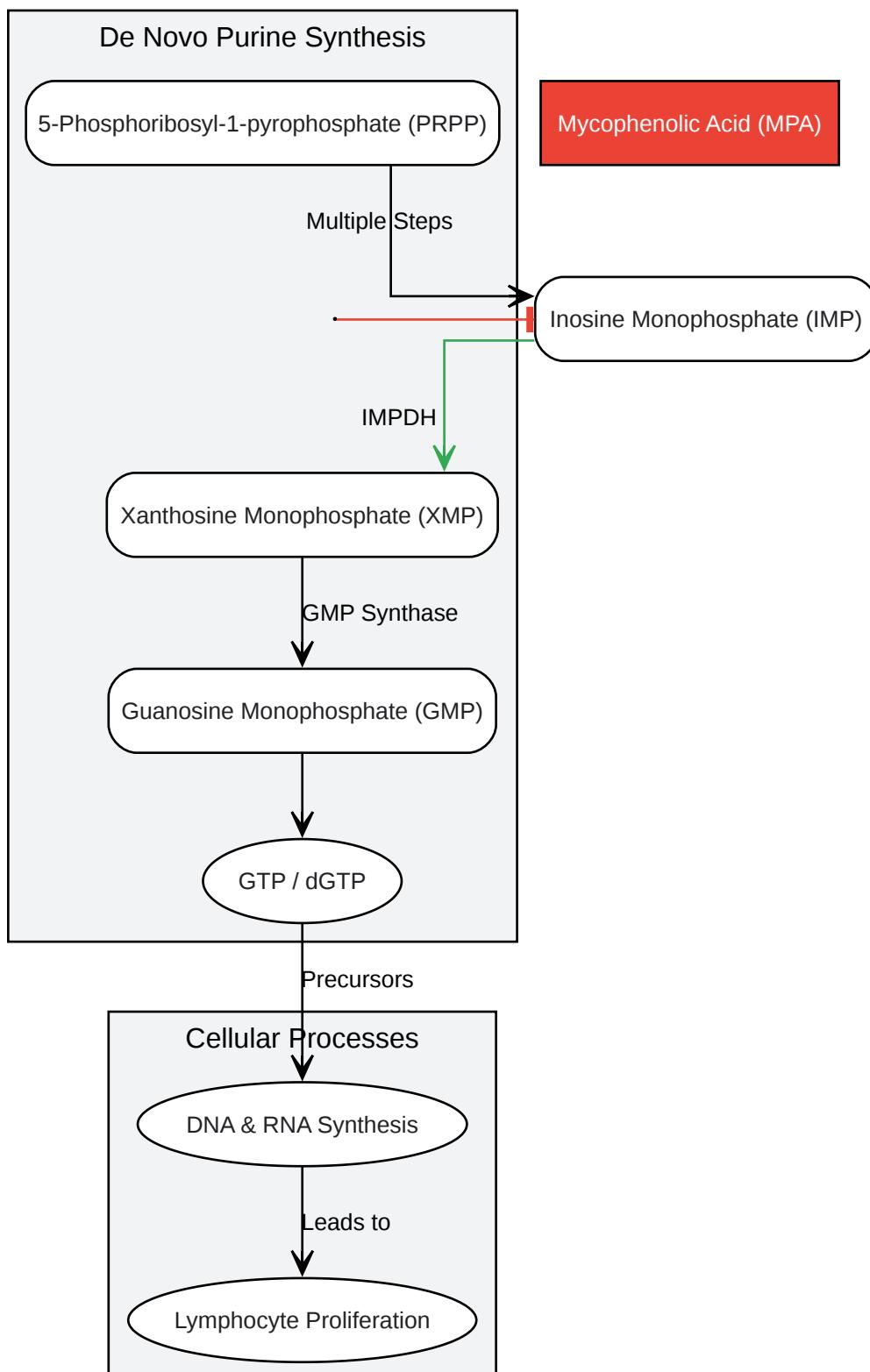
Physicochemical Data and Properties

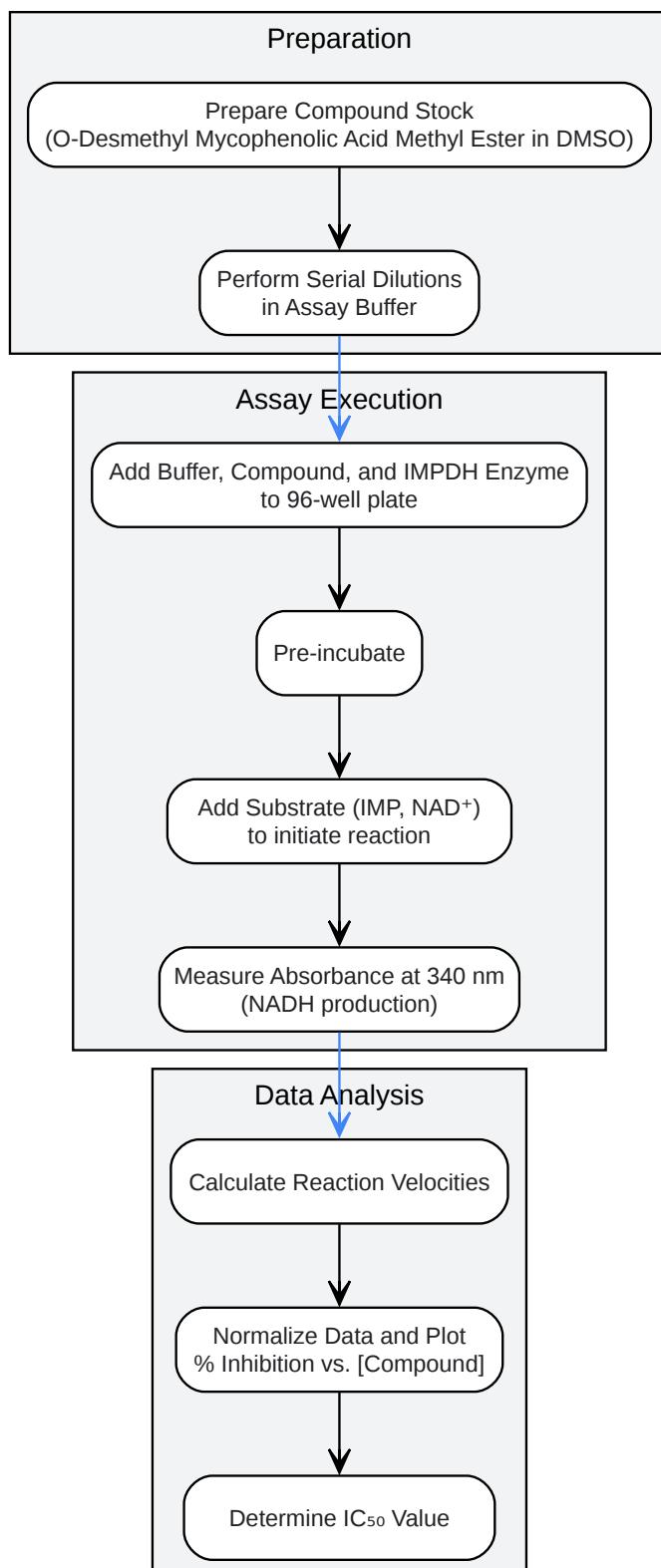
A clear understanding of the physicochemical properties of **O-Desmethyl Mycophenolic Acid Methyl Ester** is crucial for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	33431-38-8	[7] [8] [9] [10]
Molecular Formula	C ₁₇ H ₂₀ O ₆	[6] [7] [8]
Molecular Weight	320.34 g/mol	[6] [7] [8]
Synonyms	Methyl (4E)-6-(1,3-dihydro-4,6-dihydroxy-7-methyl-3-oxo-5-isobenzofuranyl)-4-methyl-4-hexenoate	[7]
Form	Crystalline solid	[11]
Solubility	Soluble in DMF (10 mg/ml), DMSO (10 mg/ml), and Ethanol (3 mg/ml)	[11]

Mechanism of Action of the Parent Compound (Mycophenolic Acid)

O-Desmethyl Mycophenolic Acid Methyl Ester is a derivative of Mycophenolic Acid. To understand its potential biological relevance, it is essential to consider the well-established mechanism of MPA. MPA selectively inhibits the de novo pathway of guanosine nucleotide synthesis by targeting inosine monophosphate dehydrogenase (IMPDH).[\[12\]](#)[\[13\]](#) This enzyme catalyzes the conversion of inosine monophosphate (IMP) to xanthosine monophosphate (XMP), a critical step in the production of guanosine triphosphate (GTP) and deoxyguanosine triphosphate (dGTP).[\[14\]](#) T and B lymphocytes are particularly dependent on this de novo pathway for their proliferation, making them highly susceptible to the cytostatic effects of MPA.[\[1\]](#)[\[13\]](#) By depleting the pool of guanosine nucleotides, MPA effectively suppresses the immune response.[\[15\]](#)



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